

An In-depth Technical Guide to Methyl 2-aminothiazole-5-carboxylate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Methyl 2-aminothiazole-5-carboxylate

Cat. No.: B135236

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Abstract

Methyl 2-aminothiazole-5-carboxylate is a pivotal heterocyclic compound with significant applications in medicinal chemistry and organic synthesis. Its molecular architecture, featuring a thiazole ring functionalized with both an amino and a methyl ester group, renders it a versatile building block for the synthesis of complex molecules, most notably the tyrosine kinase inhibitor, Dasatinib. This guide provides a comprehensive overview of its molecular structure, physicochemical properties, synthesis protocols, and spectroscopic characterization.

Molecular Structure and Identifiers

Methyl 2-aminothiazole-5-carboxylate is a heteroaromatic compound. The core of the molecule is a five-membered thiazole ring containing sulfur and nitrogen atoms. This ring is substituted at the 2-position with an amino group ($-NH_2$) and at the 5-position with a methyl carboxylate group ($-COOCH_3$)^[1].

Chemical Identifiers

Identifier	Value
CAS Number	6633-61-0[2]
Molecular Formula	C ₅ H ₆ N ₂ O ₂ S[3]
Molecular Weight	158.18 g/mol [3]
SMILES	COC(=O)c1cnc(N)s1[2]
InChI Key	UJNNCGWB DJHCEM-UHFFFAOYSA-N[2][3]

Molecular Diagram

Caption: 2D structure of **Methyl 2-aminothiazole-5-carboxylate**.

Physicochemical Properties

The physical and chemical properties of **Methyl 2-aminothiazole-5-carboxylate** are crucial for its handling, storage, and application in synthesis.

Property	Value	Reference
Melting Point	182-186 °C	[3]
Boiling Point	298.7 ± 13.0 °C (Predicted)	[3]
Density	1.408 ± 0.06 g/cm ³ (Predicted)	[3]
pKa	3.02 ± 0.10 (Predicted)	[3]
LogP	0.36	[2]
Solubility	DMSO (Slightly), Methanol (Slightly)	[3]
Appearance	Tan to Light Brown Solid	[3]

Synthesis Protocols

The synthesis of **Methyl 2-aminothiazole-5-carboxylate** and its derivatives is well-documented, with various methods developed to improve yield and efficiency. A common and

effective method is the Hantzsch thiazole synthesis.

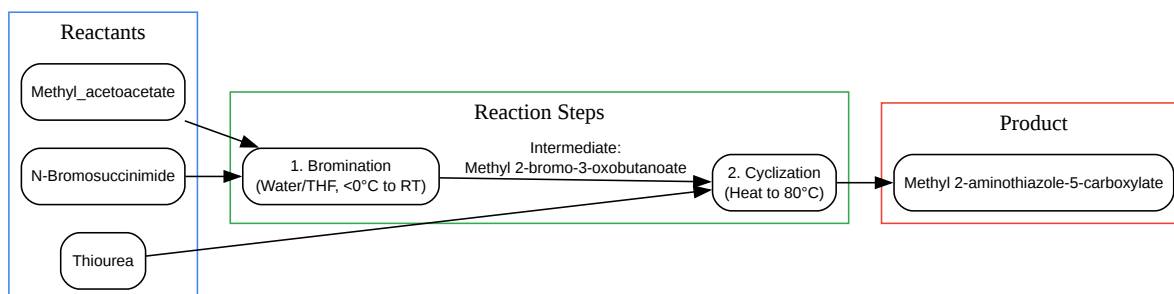
One-Pot Synthesis from Ethyl Acetoacetate

A practical one-pot procedure has been described for the synthesis of related ethyl 2-substituted-4-methylthiazole-5-carboxylates, which can be adapted for the methyl ester[4].

Experimental Protocol:

- To a mixture of a β -ketoester (e.g., methyl acetoacetate) in a solvent system of water and tetrahydrofuran (THF) below 0°C, N-bromosuccinimide (NBS) is added.
- The reaction mixture is stirred at room temperature for 2 hours. The progress of the bromination can be monitored by thin-layer chromatography (TLC).
- Thiourea is then added to the reaction mixture.
- The mixture is heated to 80°C for 2 hours to facilitate the cyclization reaction, forming the thiazole ring.
- After completion, the product is isolated and purified.

This "one-pot" approach simplifies the traditional two-step process of bromination and cyclization, making it more efficient[4][5].



[Click to download full resolution via product page](#)

Caption: One-pot synthesis workflow for aminothiazole carboxylates.

Spectroscopic Data

Spectroscopic analysis is essential for the structural elucidation and purity assessment of **Methyl 2-aminothiazole-5-carboxylate**. While detailed spectra are proprietary to specific databases, typical expected signals are described below.

Nuclear Magnetic Resonance (NMR) Spectroscopy

- ^1H NMR: Expected signals would include a singlet for the methyl ester protons ($-\text{OCH}_3$), a singlet for the proton on the thiazole ring, and a broad singlet for the amino protons ($-\text{NH}_2$).
- ^{13}C NMR: Carbon signals corresponding to the methyl group, the ester carbonyl, and the carbons of the thiazole ring would be observed.

Infrared (IR) Spectroscopy

Key IR absorption bands would be expected for the N-H stretching of the primary amine, C=O stretching of the ester, C=N stretching of the thiazole ring, and C-S stretching.

Mass Spectrometry (MS)

The mass spectrum would show a molecular ion peak corresponding to the molecular weight of the compound (158.18 g/mol).

Biological and Medicinal Significance

Methyl 2-aminothiazole-5-carboxylate is a crucial intermediate in the synthesis of various biologically active compounds[6][7].

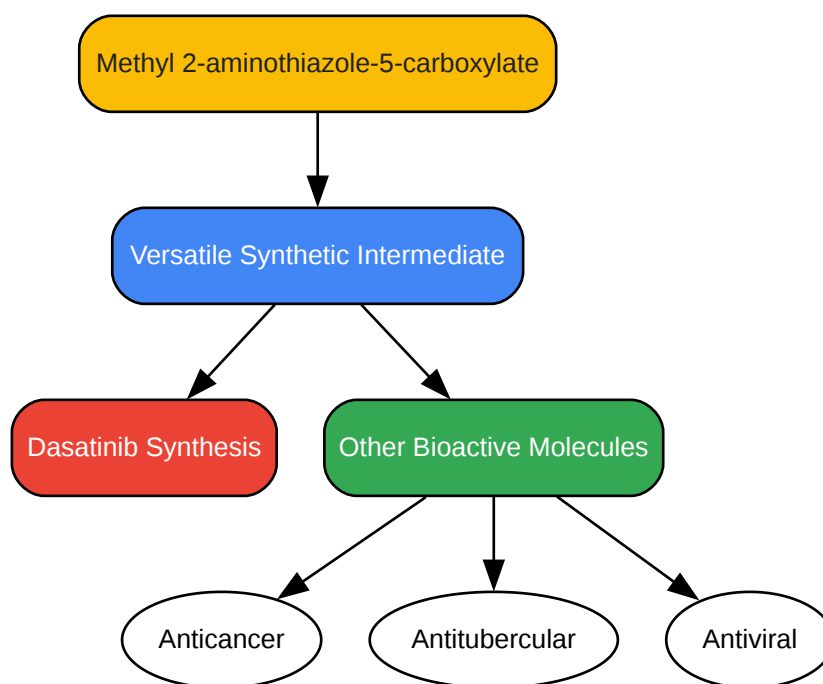
Role in Dasatinib Synthesis

Its most prominent application is as a key building block in the synthesis of Dasatinib, a potent anticancer drug used to treat certain types of leukemia[6][8]. The 2-aminothiazole core is a recognized pharmacophore in many kinase inhibitors.

Other Biological Activities

Derivatives of 2-aminothiazole have demonstrated a wide range of biological activities, including:

- Antitubercular: Some 2-aminothiazole-4-carboxylate derivatives have shown significant activity against *Mycobacterium tuberculosis*[9].
- Anticancer: Beyond its role in Dasatinib, the 2-aminothiazole scaffold is explored for the development of other novel antineoplastic agents[8].
- General Medicinal Chemistry: The 2-aminothiazole moiety is considered a "privileged structure" in medicinal chemistry due to its presence in numerous compounds with diverse therapeutic applications, including antibacterial, antifungal, anti-inflammatory, and antiviral agents[7][10][11].



[Click to download full resolution via product page](#)

Caption: Role of the compound in drug development.

Conclusion

Methyl 2-aminothiazole-5-carboxylate is a compound of high importance in the fields of organic synthesis and medicinal chemistry. Its well-defined structure and versatile reactivity make it an invaluable precursor for the development of novel therapeutic agents. The synthetic protocols are well-established, allowing for its efficient production. Further research into the applications of this molecule and its derivatives is likely to yield new and important discoveries in drug development.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Page loading... [wap.guidechem.com]
- 2. Methyl 2-aminothiazole-5-carboxylate | CAS#:6633-61-0 | Chemsrce [chemsrc.com]
- 3. 6633-61-0 CAS MSDS (Methyl 2-aminothiazole-5-carboxylate) Melting Point Boiling Point Density CAS Chemical Properties [chemicalbook.com]
- 4. tandfonline.com [tandfonline.com]
- 5. CN102079732B - Method for synthesizing 2-amino-4-methylthiazole-5-carboxylate and derivatives thereof - Google Patents [patents.google.com]
- 6. nbinno.com [nbinno.com]
- 7. Synthesis of aminothiazoles: polymer-supported approaches - RSC Advances (RSC Publishing) DOI:10.1039/C7RA00790F [pubs.rsc.org]
- 8. Synthesis and biological activities of 2-amino-thiazole-5-carboxylic acid phenylamide derivatives - PubMed [pubmed.ncbi.nlm.nih.gov]
- 9. Identification of 2-Aminothiazole-4-Carboxylate Derivatives Active against Mycobacterium tuberculosis H37Rv and the β -Ketoacyl-ACP Synthase mtFabH | PLOS One [journals.plos.org]
- 10. scholarsresearchlibrary.com [scholarsresearchlibrary.com]
- 11. An Overview on Synthetic 2-Aminothiazole-Based Compounds Associated with Four Biological Activities - PMC [pmc.ncbi.nlm.nih.gov]

- To cite this document: BenchChem. [An In-depth Technical Guide to Methyl 2-aminothiazole-5-carboxylate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b135236#methyl-2-aminothiazole-5-carboxylate-molecular-structure]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com